refining emission models for isoprene based on climate data resolution

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Compound of Interest

Compound Name:	*Isoprene*
CAS No.:	*78-79-5*
Cat. No.:	*B109036*

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Biosphere-Atmosphere Exchange Modeling Support Hub

Topic: Refining **Isoprene** Emission Models (Resolution-Dependent Bias Correction)

Status: Operational | Tier: Level 3 (Advanced Technical Support) Lead Scientist: Dr. Aris Thorne, Senior Application Scientist

Introduction

Welcome to the technical support center for biogenic volatile organic compound (BVOC) modeling. This guide addresses the non-linear scaling artifacts encountered when parameterizing **isoprene** (

) emissions across varying spatial resolutions.

Note to Pharmaceutical & Environmental Health Researchers: While **isoprene** is a botanical emission, its oxidation drives the formation of secondary organic aerosols (SOA) and ground-

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level ozone. Accurate modeling of these pathways is critical for exposure assessment in respiratory toxicology and environmental impact studies for drug development facilities.

Module 1: Resolution Bias & Jensen’s Inequality

User Ticket #402:"My global runs (

) consistently underestimate **isoprene** flux compared to my 1km regional benchmarks, even when using the same average temperature data. Is there a bug in the scaling factor?"

Diagnosis: This is likely not a software bug but a mathematical artifact known as Jensen’s Inequality. **Isoprene** emission (

) responds exponentially to temperature (

) up to a thermal optimum.

Mathematically, for a convex function

:

When you average temperatures over a large grid cell (coarse resolution) before inputting them into the model, you dampen the extreme heat peaks that drive the majority of emissions. Calculating emissions at high resolution and then averaging yields a higher, more accurate flux.

Troubleshooting Protocol: The Resolution Correction Factor (RCF)

- Step 1: Determine the Heterogeneity Index. Calculate the variance of Temperature (

) and Photosynthetically Active Radiation (

) within your coarse grid cell using a sub-grid sampling method (e.g., MODIS LST products).
- Step 2: Implement the Canopy Environment Emission Activity (PCEEA) algorithm. Do not use "Big Leaf" models for coarse grids. Instead, calculate emissions for sunlit and shaded leaves separately.
- Step 3: Apply a Resolution Correction Factor. If computational limits force coarse runs, derive a correction factor (

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) by comparing offline 1km runs against 2° runs for a representative subset of days.

Visualizing the Error Logic:

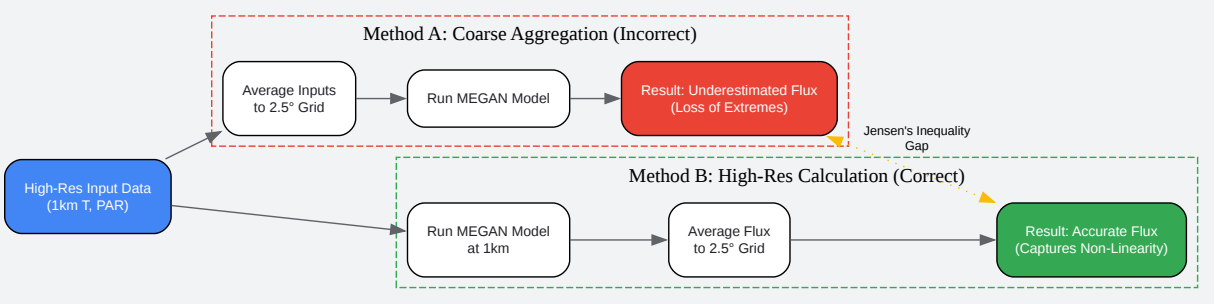

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Figure 1: Logical flow demonstrating why averaging inputs prior to modeling (Method A) results in systematic underestimation compared to averaging outputs (Method B).

Module 2: Input Data Harmonization (LAI & PFTs)

User Ticket #405:"I am seeing massive emission spikes in urban transition zones. I suspect my Leaf Area Index (LAI) data is clashing with my Plant Functional Type (PFT) map."

Diagnosis: This is a classic "Driver Mismatch". If you use a generic satellite LAI (e.g., MODIS) without filtering for PFTs, the model may apply a high emission factor (characteristic of broadleaf trees) to a grid cell where the LAI signal is actually coming from low-emitting grasses or crops.

Data Harmonization Table:

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Input Variable	Recommended Source (Global)	Recommended Source (Regional/Urban)	Common Pitfall
LAI	MODIS (MCD15A2H)	Sentinel-2 / LiDAR	Using "Total LAI" instead of "PFT-specific LAI".
PFT Map	CLM / PFTmap	US Forest Service FIA / Local Inventory	Mismatching PFT definitions (e.g., classifying "Urban Forest" as generic "Deciduous").
Temperature	ERA5 Reanalysis	WRF-Chem (High Res)	Using 2m Air Temp ( ) instead of Canopy Temp ( ).
Soil Moisture	SMAP / ERA5-Land	In-situ flux tower	Ignoring drought stress parameter ( ), leading to overestimation in dry spells.

Troubleshooting Protocol: PFT-Specific Masking

- Isolate PFTs: Do not calculate a single emission flux for the grid cell. Calculate

  where

  is the PFT fraction.
- Verify Emission Factors (EF): Ensure your standard emission factors (

) are updated. MEGAN v2.1 uses 16 PFTs; newer implementations may use species-specific maps.

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- Check Canopy Temperature: If

  is unavailable, use the following approximation for sunlit leaves (where

  is in Celsius):

  Note: This is a simplified heuristic. Full energy balance models are preferred.

Module 3: Algorithm Selection & Workflow

User Ticket #410:"Should I couple MEGAN with my chemistry transport model (Online) or run it separately (Offline)?"

Diagnosis: The choice depends on whether you need to capture biological feedbacks.

- Offline (Standalone): Best for model validation and sensitivity analysis. It is faster and allows you to force specific meteorological scenarios.
- Online (Coupled, e.g., WRF-Chem/CESM): Essential for studying air quality impacts (e.g., how **isoprene** changes ozone, which then damages plants).

Workflow Visualization:

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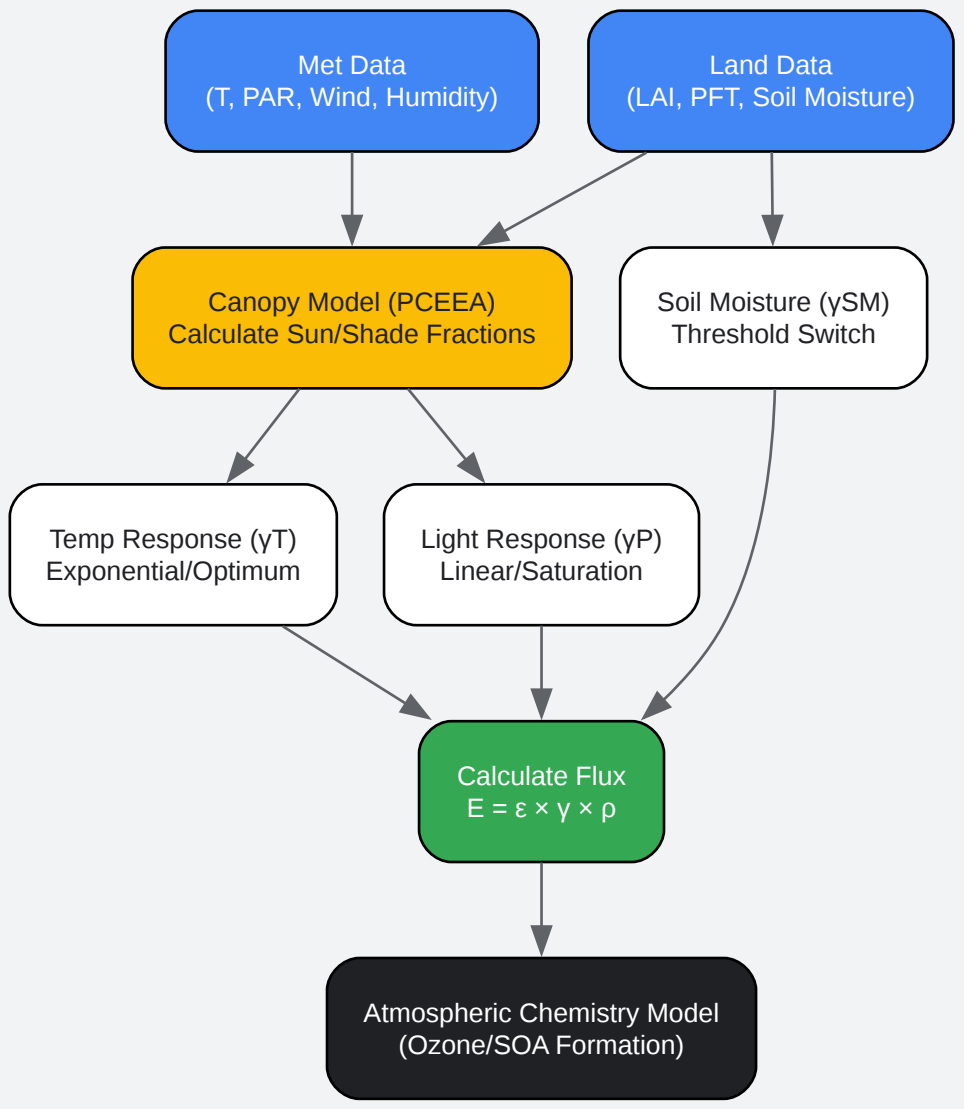

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Figure 2: The MEGAN v2.1 processing pipeline. Note that Soil Moisture (

) acts as a threshold switch, often shutting down emissions during severe drought.

References

- Guenther, A. B., et al. (2012).[1][2][3][4][5][6] The Model of Emissions of Gases and Aerosols from Nature version 2.1 (MEGAN2.1): an extended and updated framework for modeling biogenic emissions.[5][6][7] Geoscientific Model Development. [Link]

- Pugh, T. A. M., et al. (2013).[8] Simulating the effects of spatial and temporal resolution on calculated biogenic volatile organic compound emissions. Atmospheric Environment. [Link]

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[9][10]

- Wang, J., et al. (2021). High-Resolution Modeling of Summertime Biogenic **Isoprene** Emissions in New York City. Environmental Science & Technology. [Link]
- Jiang, X., et al. (2018).[8] Modeling **Isoprene** Emission Response to Drought and Heatwaves Within MEGAN Using Evapotranspiration Data. Journal of Advances in Modeling Earth Systems. [Link]
- Denny, M. (2017). Jensen's inequality predicts effects of environmental variation.[11] PLoS Biology. [Link]

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Sources

- 1. essd.copernicus.org [essd.copernicus.org]
- 2. Research on the Emission of Biogenic Volatile Organic Compounds from Terrestrial Vegetation [mdpi.com]
- 3. ACP - The long-term impact of biogenic volatile organic compound emissions on urban ozone patterns over central Europe: contributions from urban and rural vegetation [acp.copernicus.org]
- 4. MEGAN v2.1 plus Guenther 2012 biogenic emissions - Geos-chem [wiki.seas.harvard.edu]
- 5. dspace.mit.edu [dspace.mit.edu]
- 6. researchgate.net [researchgate.net]
- 7. GMD - The Model of Emissions of Gases and Aerosols from Nature version 2.1 (MEGAN2.1): an extended and updated framework for modeling biogenic emissions [gmd.copernicus.org]
- 8. pure.mpg.de [pure.mpg.de]
- 9. BG - Changes in biogenic volatile organic compound emissions in response to the El NiÃ±oâSouthern Oscillation [bg.copernicus.org]

- 10. pnas.org [pnas.org]
- 11. Jensen's inequality predicts effects of environmental variation - PubMed [pubmed.ncbi.nlm.nih.gov]
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